

# crystal structure of 4-Chloro-3-cyanopyridine

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## Compound of Interest

Compound Name: **4-Chloro-3-cyanopyridine**

Cat. No.: **B120827**

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## Technical Guide: 4-Chloro-3-cyanopyridine

To: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Technical Guide on the Core Properties of **4-Chloro-3-cyanopyridine**

## Introduction

This technical guide provides a summary of the available scientific information for **4-Chloro-3-cyanopyridine** (also known as 4-chloronicotinonitrile). This compound is a substituted pyridine derivative and serves as a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors.<sup>[1][2]</sup> Its utility stems from the reactive nature of the chlorine and cyano functional groups, which allow for a variety of chemical modifications.<sup>[1]</sup> This document outlines the known chemical and physical properties and a documented synthesis protocol.

It is important to note that a thorough search of scientific literature and crystallographic databases, including the Cambridge Crystallographic Data Centre (CCDC), did not yield a publicly available experimental crystal structure for **4-Chloro-3-cyanopyridine**. Therefore, quantitative crystallographic data such as unit cell parameters, space group, and atomic coordinates are not available at this time. The absence of a primary research article detailing the crystal structure also means that there are no cited key experiments or signaling pathways directly related to its solid-state structure to report.

## Chemical and Physical Properties

**4-Chloro-3-cyanopyridine** is a white to off-white crystalline solid at room temperature.[\[1\]](#) A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	$C_6H_3ClN_2$	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	138.55 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	89284-61-7	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	86 °C	<a href="#">[4]</a>
Boiling Point	243.5 °C at 760 mmHg	<a href="#">[4]</a>
Density	1.3 g/cm <sup>3</sup>	<a href="#">[4]</a>

## Synthesis Protocol

A common method for the synthesis of **4-Chloro-3-cyanopyridine** involves the dehydration of 4-chloropyridine-3-carboxamide. The following experimental protocol is based on a reported synthetic route.

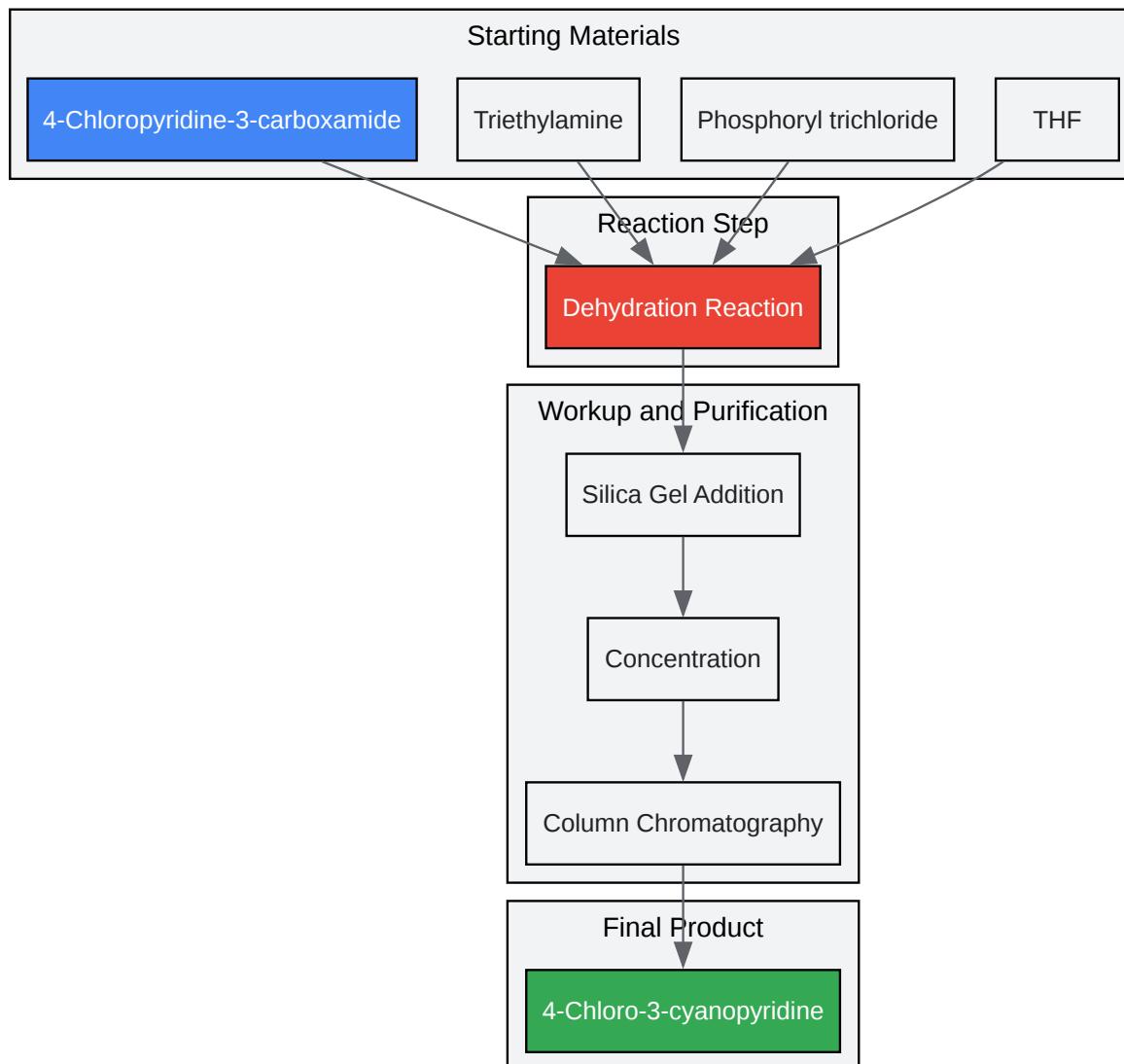
### Synthesis of 4-Chloro-3-cyanopyridine from 4-Chloropyridine-3-carboxamide

- Reactants:
  - 4-Chloropyridine-3-carboxamide
  - Triethylamine
  - Phosphoryl trichloride
  - Tetrahydrofuran (THF)
  - Dichloromethane ( $CH_2Cl_2$ )
  - Silica gel

- Procedure:
  - Suspend 4-chloronicotinamide (1 equivalent) in cold (0 °C) THF.
  - Add triethylamine (8 equivalents) to the suspension.
  - Slowly add phosphoryl trichloride (1 equivalent) to the reaction mixture.
  - Allow the reaction mixture to stir for 3 hours while warming to room temperature.
  - Add silica gel to the reaction mixture and concentrate it, ensuring the bath temperature remains around 35 °C.
  - Dry load the residue onto a chromatography column.
  - Elute the product with 100% dichloromethane to yield **4-Chloro-3-cyanopyridine**.

## Logical Workflow for Synthesis

The synthesis of **4-Chloro-3-cyanopyridine** can be represented as a straightforward chemical transformation. The logical workflow for the synthesis process is outlined below.

[Click to download full resolution via product page](#)**Synthesis workflow for 4-Chloro-3-cyanopyridine.**

## Conclusion

While **4-Chloro-3-cyanopyridine** is a commercially available and synthetically important compound, its detailed solid-state structure has not been publicly documented. The information provided in this guide, including its chemical and physical properties and a reliable synthesis protocol, is intended to be a useful resource for researchers, scientists, and drug development

professionals. Further experimental work, specifically single-crystal X-ray diffraction, would be required to fully characterize the crystal structure of this compound.

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## References

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